

A Comparative Guide to Synthetic vs. Commercer tilgængelig H-Met-Lys-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: H-Met-Lys-OH

Cat. No.: B1336571

[Get Quote](#)

For forskere, videnskabsfolk og fagfolk inden for lægemiddeludvikling er valget mellem syntetisk fremstillede og kommercielt tilgængelige peptider en afgørende beslutning, der kan påvirke forsøgsresultaternes reproducerbarhed, renhed og omkostningseffektivitet. Denne vejledning giver en objektiv sammenligning af syntetisk **H-Met-Lys-OH** (L-Methionyl-L-Lysin) og dets kommercielt tilgængelige modstykker, understøttet af eksperimentelle protokoller og data.

Fysisk-kemiske egenskaber

Nedenstående tabel opsummerer de grundlæggende fysisk-kemiske egenskaber for dipeptidet **H-Met-Lys-OH**.

Egenskab	Værdi
Kemisk navn	(2S)-6-amino-2-[[[(2S)-2-amino-4-methylsulfanylbutanoyl]amino]hexansyre
Synonymer	Methionyl-Lysin, Met-Lys
CAS-nummer	45214-88-8[1]
Molekylformel	C ₁₁ H ₂₃ N ₃ O ₃ S[1]
Molekylvægt	277,38 g/mol [1]
Struktur	H-Met-Lys-OH

Sammenligning af syntetisk og kommercielt tilgængelig H-Met-Lys-OH

Valget mellem at syntetisere **H-Met-Lys-OH** internt eller købe det fra en kommerciel leverandør afhænger af flere faktorer, herunder de specifikke krav til forsøget, budgettet og den nødvendige mængde.

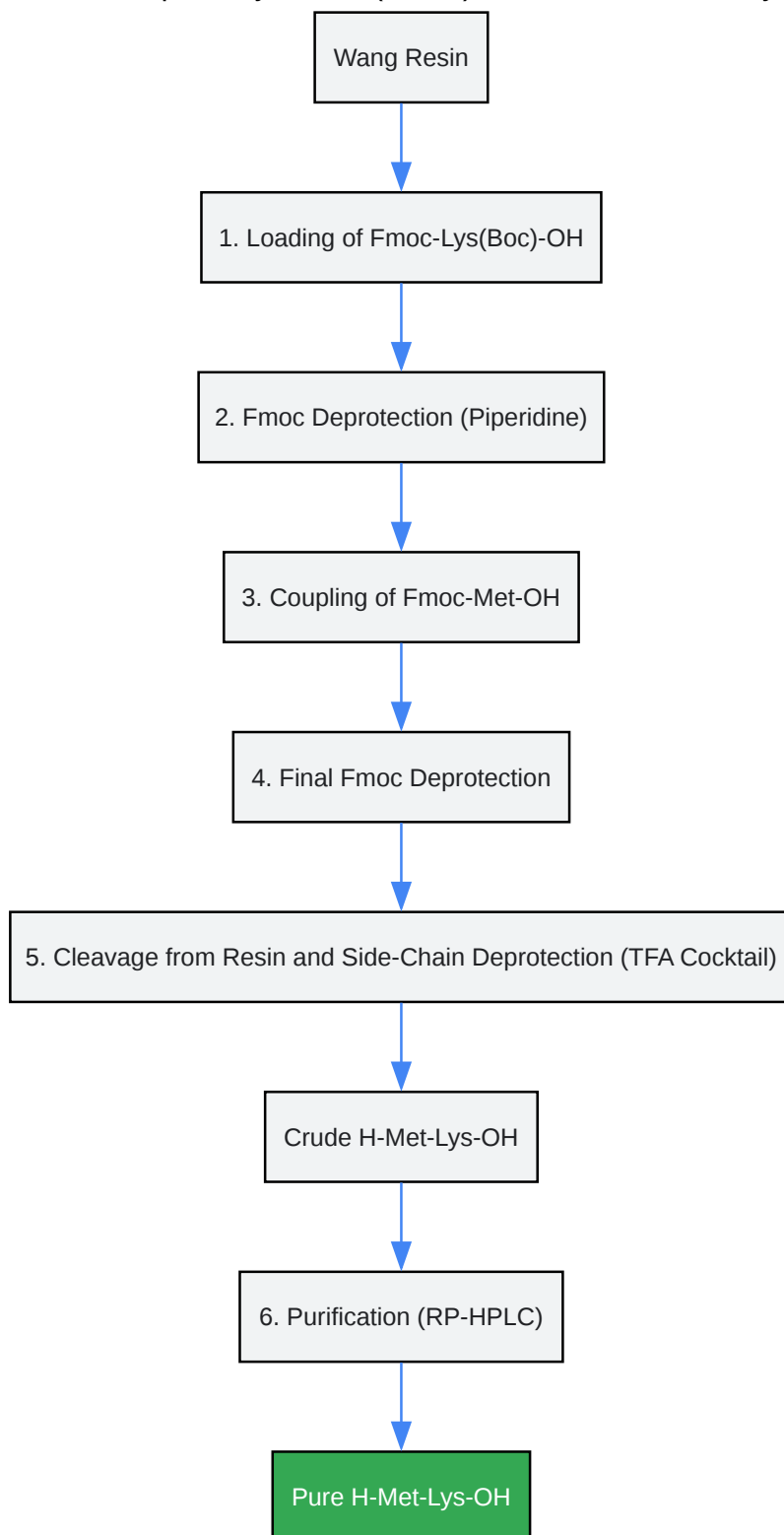
Funktion	Syntetisk H-Met-Lys-OH	Kommercielt tilgængelig H-Met-Lys-OH
Renhed	Høj renhed kan opnås (>98 % efter oprensning). Giver mulighed for præcis kontrol over urenhedsprofilen.[2]	Typisk høj renhed (>95-98 %), men kan variere mellem partier og leverandører. Certifikat for analyse (CoA) giver specifikke data for partiet.[3]
Konsistens	Høj konsistens fra parti til parti, hvilket er afgørende for reproducerbare forsøgsresultater.[2]	Kan variere mellem forskellige leverandører og endda forskellige partier fra den samme leverandør.
Omkostningseffektivitet	Omkostningseffektivt til produktion i stor skala.[4][5] Kræver dog en indledende investering i udstyr og reagenser.	Mere omkostningseffektivt til små mængder, der er nødvendige til indledende forskning og screening.
Skalerbarhed	Synteseprocessen giver mulighed for produktion af store mængder af dipeptidet. [2]	Afhænger af leverandørens produktionskapacitet.
Tilpasning	Giver mulighed for inkorporering af isotopmærkning eller andre modifikationer efter behov.	Standardprodukt; tilpasning kan være tilgængelig via specialiserede syntesetjenester, men medfører ekstra omkostninger.

Syntese af H-Met-Lys-OH

Solid-Phase Peptide Synthesis (SPPS) er den mest almindelige metode til syntese af peptider som **H-Met-Lys-OH** på grund af dens effektivitet og mulighed for automatisering.[6][7][8]

Processen involverer den trinvis tilføjelse af beskyttede aminosyrer til en voksende peptidkæde, der er forankret til en uopløselig harpiksstøtte.[4]

Solid-Phase Peptide Synthesis (SPPS) Workflow for H-Met-Lys-OH

[Click to download full resolution via product page](#)Billedtekst: Arbejdsgang for Solid-Phase Peptide Synthesis (SPPS) af **H-Met-Lys-OH**.

Eksperimentel protokol: Solid-Phase Peptide Synthesis (SPPS) af H-Met-Lys-OH

Denne protokol beskriver den manuelle syntese af **H-Met-Lys-OH** ved hjælp af Fmoc/tBu-kemi.

Materialer:

- Wang-harpiks
- Fmoc-Lys(Boc)-OH
- Fmoc-Met-OH
- N,N-dimethylformamid (DMF)
- Dichlormethan (DCM)
- Piperidin
- N,N'-diisopropylcarbodiimid (DIC)
- Oxyma Pure
- Trifluoreddikesyre (TFA)
- Triisopropylsilan (TIS)
- Vand (H₂O)
- Kold diethylether

Procedure:

- Harpiksforberedelse og aminosyreindlæsning:
 - Hæv 200 mg Wang-harpiks i DMF i 30 minutter i et reaktionsbeholder til fastfasesyntese.
[6]
 - Afdryp DMF, og tilsæt en opløsning af Fmoc-Lys(Boc)-OH, DIC og Oxyma i DMF.

- Ryst blandingen i 2-4 timer ved stuetemperatur.
- Vask harpiksen grundigt med DMF og DCM, og tør den under vakuum.
- Fmoc-afbeskyttelse:
 - Tilsæt 20 % piperidin i DMF til harpiksen, og ryst i 5 minutter. Afdryp.[6]
 - Tilsæt en ny portion 20 % piperidin i DMF, og ryst i 15 minutter.[6]
 - Vask harpiksen grundigt med DMF.[6]
- Kobling af den anden aminosyre (Met):
 - Opløs Fmoc-Met-OH, DIC og Oxyma i DMF.
 - Tilsæt aminosyreopløsningen til harpiksen, og ryst i 1-2 timer.[9]
 - Vask harpiksen grundigt med DMF.
- Endelig afbeskyttelse:
 - Gentag Fmoc-afbeskyttelsesproceduren som beskrevet i trin 2.
- Spaltning og afbeskyttelse:
 - Vask harpiksen med DCM, og tør den grundigt under vakuum.[6]
 - Forbered en spaltningscocktail af 95 % TFA, 2,5 % TIS og 2,5 % H₂O.[9]
 - Tilsæt spaltningscocktailen til den tørrede peptidharpiks, og ryst i 2-3 timer ved stuetemperatur.[6][9]
 - Filtrer harpiksen, og opsaml filtratet.
- Udfældning og oprensning:
 - Udfæld det rå peptid ved at tilsætte filtratet dråbevist til kold diethylether.[6]

- Centrifuger for at pelletere peptidet, og dekanter etheren.
- Oprens det rå peptid ved hjælp af omvendt fase højtydende væskekromatografi (RP-HPLC).
- Bekræft identiteten og renheden af det endelige produkt ved hjælp af massespektrometri og analytisk HPLC.

Karakterisering og kvalitetskontrol

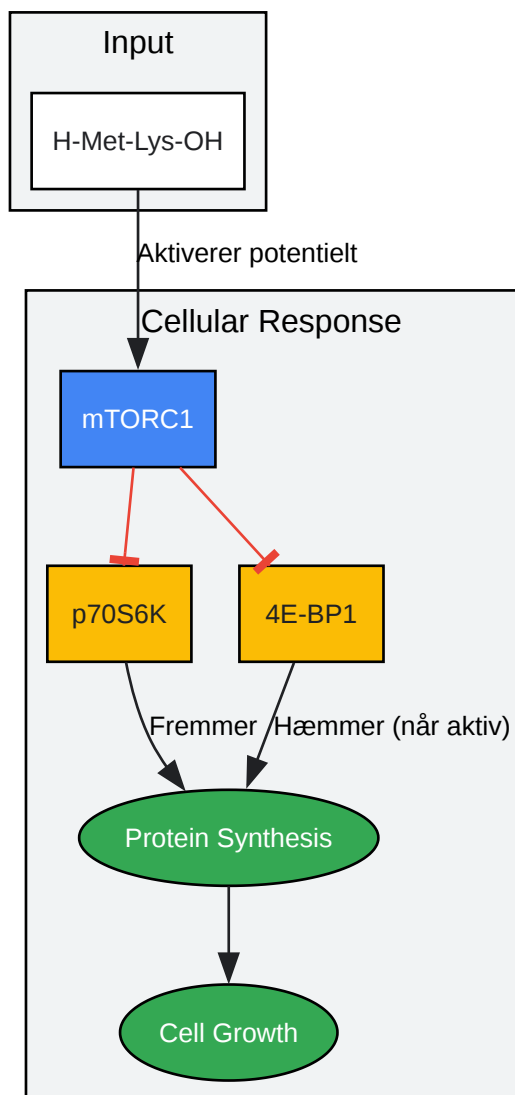
Uanset om **H-Met-Lys-OH** er syntetiseret internt eller købt, er en grundig karakterisering afgørende for at sikre identitet, renhed og kvantificering.

Analytisk teknik	Formål
Omvendt fase højtydende væskekromatografi (RP-HPLC)	Bestemmer renheden af peptidprøven ved at adskille målpeptidet fra urenheder.
Massespektrometri (MS)	Bekræfter peptidets molekylvægt og dermed dets identitet.
Aminosyreanalyse (AAA)	Kvantificerer peptidindholdet og bestemmer aminosyresammensætningen.
Kernek fysisk magnetisk resonans (NMR)-spektroskopi	Giver detaljerede strukturelle oplysninger om peptidet.

Biologisk aktivitet og potentiel signalvej

Selvom der er begrænsede direkte eksperimentelle data om den biologiske aktivitet af **H-Met-Lys-OH**, kan dets potentielle virkninger udledes af dets bestanddele, L-methionin og L-lysin. Begge aminosyrer er kendt for at påvirke mTOR-signalvejen, som er en central regulator for cellevækst, proliferation og proteinsyntese.[\[10\]](#)[\[11\]](#)

Potentiel mTOR-signalvej påvirket af H-Met-Lys-OH

[Click to download full resolution via product page](#)

Billedtekst: Potentiel mTOR-signalvej påvirket af **H-Met-Lys-OH**.

Eksperimentelle protokoller for biologiske assays

In Vitro Dipeptidtransportassay ved hjælp af Caco-2-celler

Denne protokol beskriver en metode til at måle optagelsen af **H-Met-Lys-OH** i Caco-2-celler, som udtrykker peptidtransportøren PEPT1.[12]

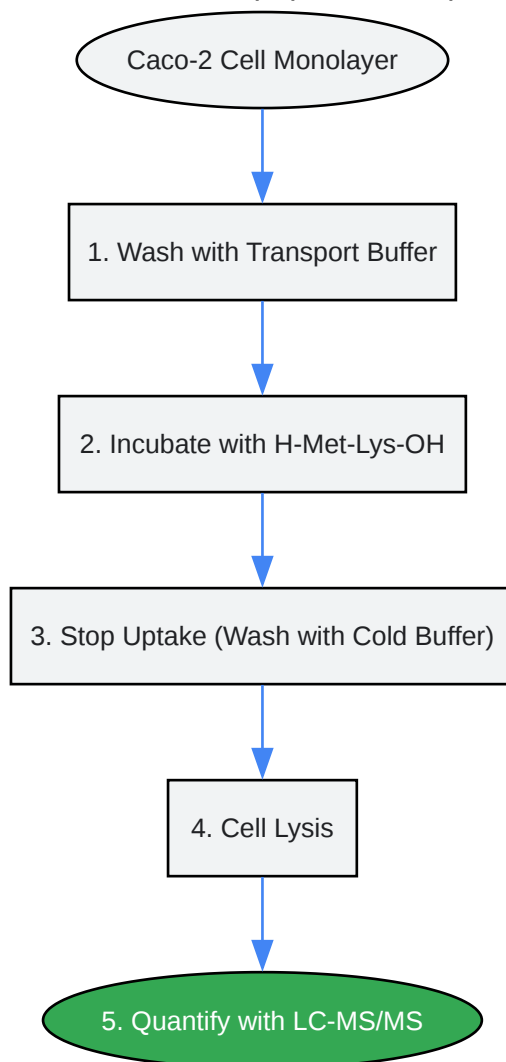
Materialer:

- Caco-2-celler
- **H-Met-Lys-OH**
- Transportbuffer (f.eks. Hanks' Balanced Salt Solution, HBSS)
- LC-MS/MS-system

Procedure:

- Cellekultur: Dyrk Caco-2-celler på permeable understøtninger, indtil de danner et konfluent monolag.
- Optagelsesassay:
 - Vask cellemonolagene med forvarmet transportbuffer.
 - Tilsæt transportbuffer indeholdende **H-Met-Lys-OH** i en kendt koncentration til den apikale side.
 - Inkubér ved 37 °C i forskellige tidsperioder (f.eks. 5, 15, 30, 60 minutter).
 - Stop optagelsen ved hurtigt at vaske cellerne med iskold transportbuffer.
- Analyse:
 - Lyser cellerne for at frigøre det intracellulære indhold.
 - Kvantificer koncentrationen af **H-Met-Lys-OH** i cellelysaterne ved hjælp af LC-MS/MS.

Workflow for In Vitro Dipeptide Transport Assay



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H-Met-Lys-OH | 45214-88-8 [amp.chemicalbook.com]
- 2. benchchem.com [benchchem.com]

- 3. peptide.com [peptide.com]
- 4. benchchem.com [benchchem.com]
- 5. m.youtube.com [m.youtube.com]
- 6. benchchem.com [benchchem.com]
- 7. Introduction to Peptide Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. BJOC - Automated solid-phase peptide synthesis to obtain therapeutic peptides [beilstein-journals.org]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. Signaling Pathways Related to Protein Synthesis and Amino Acid Concentration in Pig Skeletal Muscles Depend on the Dietary Protein Level, Genotype and Developmental Stages - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [A Comparative Guide to Synthetic vs. Commercially Available H-Met-Lys-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336571#comparing-synthetic-vs-commercially-available-h-met-lys-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com